

A Technical Guide to Venlafaxine-d6 Reference Standards for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Venlafaxine-d6

Cat. No.: B1429546

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in the quantitative analysis of venlafaxine, the use of a stable isotope-labeled internal standard is crucial for achieving accurate and reliable results. This guide provides an in-depth overview of commercially available **Venlafaxine-d6** reference standards, their key characteristics, and a detailed protocol for their application in bioanalytical methods.

Venlafaxine-d6, a deuterated analog of the antidepressant venlafaxine, is widely employed as an internal standard in mass spectrometry-based assays. Its near-identical physicochemical properties to the parent drug allow it to effectively compensate for variability during sample preparation and analysis, a critical factor in complex biological matrices.^{[1][2]}

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Venlafaxine-d6** reference standards in various formats to suit diverse experimental needs. The products are typically available as solutions in methanol or as a neat solid, with certified concentrations and purity levels. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Format
Cerilliant (MilliporeSigma)	Venlafaxine-D6 HCl	1062606-12-5	C ₁₇ H ₂₁ D ₆ NO ₂ • HCl	-	1.0 mg/mL in Methanol[3]
Venlafaxine-D6 HCl	1062606-12-5	C ₁₇ H ₂₁ D ₆ NO ₂ • HCl	-	100 µg/mL in Methanol[4]	
Cayman Chemical	Venlafaxine-d6 (hydrochloride)	1062606-12-5	C ₁₇ H ₂₁ D ₆ NO ₂ • HCl	≥98%	Neat Solid[5]
LGC Standards	D,L-Venlafaxine-d6	1020720-02-8	C ₁₇ H ₂₁ D ₆ NO ₂	>95% (HPLC)	Neat Solid
MedchemExpress	Venlafaxine-d6 hydrochloride	-	C ₁₇ H ₂₁ D ₆ NO ₂ • HCl	-	Solid[6][7]
Pharmaffiliates	Venlafaxine D6	940297-06-3	C ₁₇ H ₂₁ D ₆ NO ₂	-	-[8]

Note: Purity and other specifications are subject to batch-specific certificates of analysis (CoA), which should be consulted for the most accurate information.

Experimental Protocol: Quantification of Venlafaxine in Plasma using Venlafaxine-d6

The following protocol outlines a typical solid-phase extraction (SPE) and ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the quantification of venlafaxine in rat plasma, using **Venlafaxine-d6** as an internal standard. This method is a synthesized representation of established procedures.[1][9]

1. Preparation of Standard and Working Solutions:

- Primary Stock Solutions: Prepare individual stock solutions of venlafaxine and **Venlafaxine-d6** in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Serially dilute the venlafaxine stock solution with a 50:50 mixture of methanol and water to prepare working standards for the calibration curve.
- Internal Standard Working Solution: Dilute the **Venlafaxine-d6** stock solution to a concentration of 50 µg/mL with the same diluent.[\[9\]](#)

2. Sample Preparation (Solid-Phase Extraction):

- To 300 µL of plasma sample (blank, calibration standard, or unknown), add 20 µL of the 50 µg/mL **Venlafaxine-d6** internal standard working solution and vortex to mix.[\[9\]](#)
- Condition an appropriate SPE cartridge (e.g., OASIS HLB) with 1 mL of methanol followed by 1 mL of deionized water.[\[9\]](#)
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at approximately 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.

3. UPLC-MS/MS Analysis:

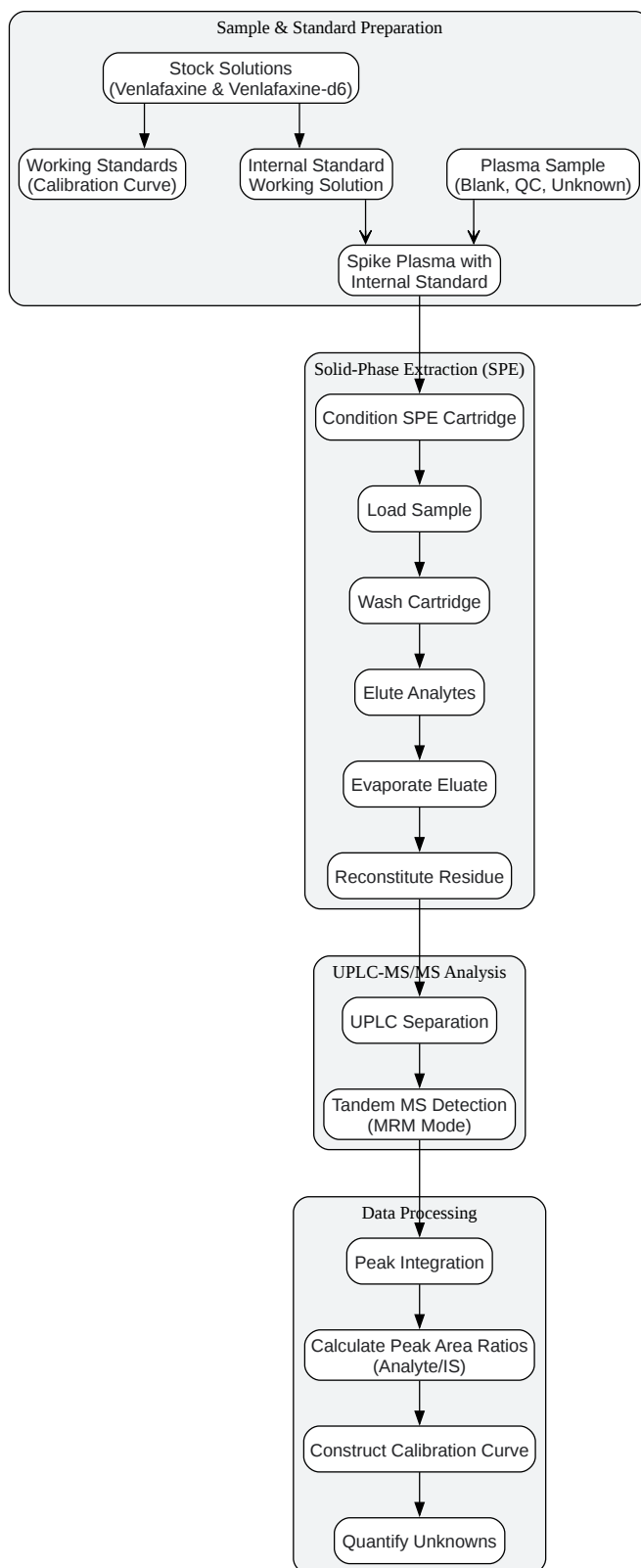
- Chromatographic Column: ACQUITY UPLC® BEH Shield RP18 (1.7 µm, 100 mm × 2.1 mm) or equivalent.[\[9\]](#)
- Mobile Phase: An isocratic elution with a mixture of acetonitrile and water (containing 2 mM ammonium acetate) at a ratio of 80:20 (v/v) is often effective.[\[9\]](#)
- Flow Rate: 0.3 mL/min.[\[9\]](#)
- Injection Volume: 7 µL.[\[9\]](#)

- Mass Spectrometry: Employ a tandem mass spectrometer with an electrospray ionization (ESI) source operating in positive ion and multiple reaction monitoring (MRM) mode.
- MRM Transitions:
 - Venlafaxine: m/z 278.3 \rightarrow 121.08[9]
 - O-desmethylvenlafaxine (active metabolite): m/z 264.2 \rightarrow 107.1[9]
 - **Venlafaxine-d6**: m/z 284.4 \rightarrow 121.0[9]

4. Data Analysis:

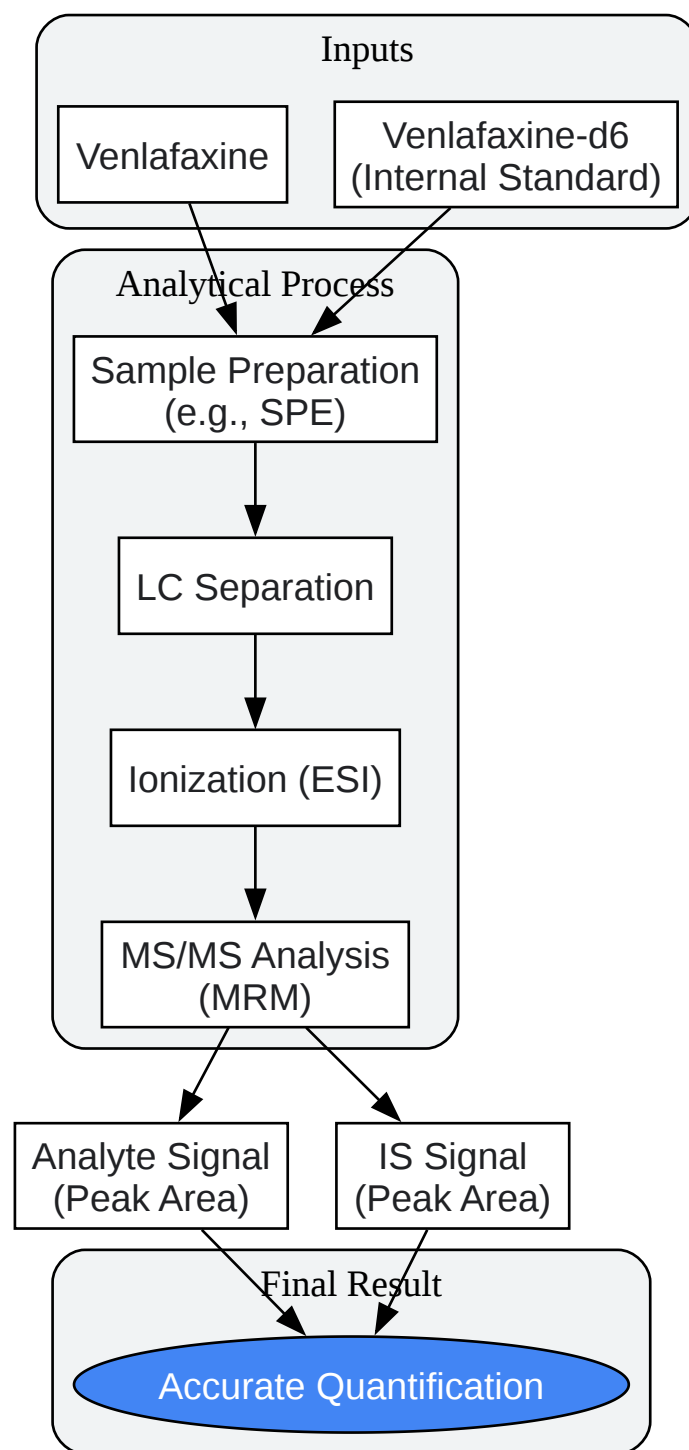
Quantify venlafaxine in the unknown samples by constructing a calibration curve from the peak area ratios of the analyte to the internal standard in the calibration samples.

Diagrams



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow for venlafaxine quantification.



[Click to download full resolution via product page](#)

Caption: Logical relationship in internal standard-based quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Venlafaxine-D6 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 4. Venlafaxine-D6 HCl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- 5. caymanchem.com [caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. biocompare.com [biocompare.com]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. Rapid sensitive validated UPLC–MS method for determination of venlafaxine and its metabolite in rat plasma: Application to pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Venlafaxine-d6 Reference Standards for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1429546#commercial-suppliers-of-venlafaxine-d6-reference-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com